

# 4-(chloromethyl)-1,3-dioxolan-2-one chemical structure and IUPAC name

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## Compound of Interest

**Compound Name:** 1,3-Dioxolan-2-one, 4-(chloromethyl)-

**Cat. No.:** B1347359

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An In-depth Technical Guide to 4-(chloromethyl)-1,3-dioxolan-2-one

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. This guide provides a detailed overview of 4-(chloromethyl)-1,3-dioxolan-2-one, a versatile building block in organic synthesis.

## Chemical Structure and IUPAC Name

4-(chloromethyl)-1,3-dioxolan-2-one is a cyclic carbonate derivative. Its structure consists of a five-membered 1,3-dioxolane ring, featuring a ketone group at the second position and a chloromethyl substituent at the fourth position.

IUPAC Name: 4-(chloromethyl)-1,3-dioxolan-2-one[1]

The chemical structure is as follows:

## Physicochemical Properties

A summary of the key quantitative data for 4-(chloromethyl)-1,3-dioxolan-2-one is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C4H5ClO3	PubChem[2], NIST[1]
Molecular Weight	136.53 g/mol	PubChem[2], Sigma-Aldrich
CAS Registry Number	2463-45-8	NIST[1], Sigma-Aldrich
Appearance	White to off-white solid	---
Melting Point	67-69 °C	Sigma-Aldrich
Boiling Point	181.03 °C (rough estimate)	ChemBK[3]
Density	1.3647 g/cm <sup>3</sup> (rough estimate)	ChemBK[3]
InChI Key	LFEAJBLOEPTINE- UHFFFAOYSA-N	PubChem[2], Sigma-Aldrich
SMILES	C1CC1COC(=O)O1	ChemSynthesis[4]

## Experimental Protocols

The synthesis of 4-(chloromethyl)-1,3-dioxolan-2-one can be achieved through various routes. A prevalent method involves the cycloaddition of carbon dioxide to epichlorohydrin.

### Synthesis from Epichlorohydrin and Carbon Dioxide:[5][6]

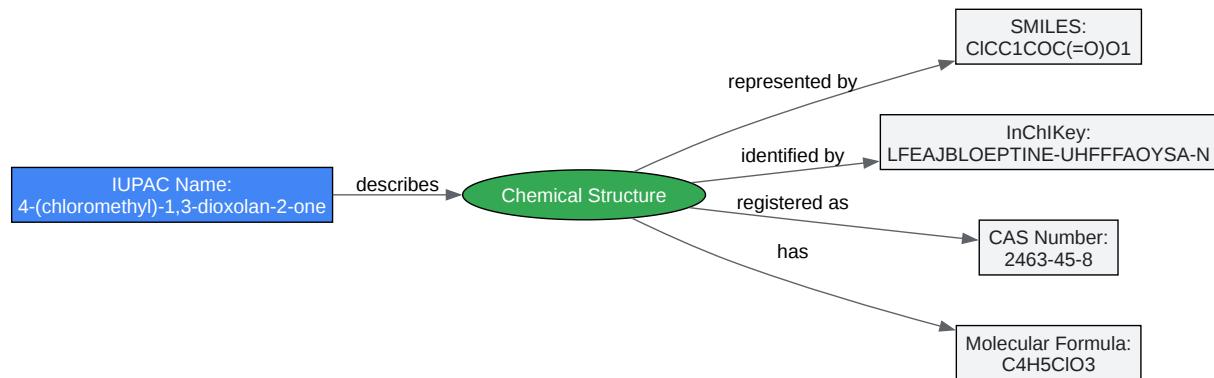
This reaction is typically catalyzed by a variety of systems, including metal complexes and ionic liquids.

- Reactants: Epichlorohydrin (2-(chloromethyl)oxirane) and Carbon Dioxide (CO<sub>2</sub>).
- Catalyst: Examples include dicationic ionic liquids with a co-catalyst like zinc bromide or other metal complexes.[5]
- General Procedure:
  - The epichlorohydrin and catalyst system are charged into a suitable pressure reactor.
  - The reactor is pressurized with carbon dioxide.

- The reaction mixture is heated and stirred for a specified period. Reaction conditions such as temperature, pressure, and reaction time are optimized based on the specific catalyst used.
- Upon completion, the reactor is cooled, and the excess CO<sub>2</sub> is vented.
- The product is then isolated and purified, typically by distillation or recrystallization.

## Logical Relationships

The following diagram illustrates the key relationships between the chemical's name, its structural representations, and its primary identifiers.



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Key identifiers and structural representations for 4-(chloromethyl)-1,3-dioxolan-2-one.

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## References

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